

"3-(3-Bromophenyl)morpholine hydrochloride" chemical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	3-(3-Bromophenyl)morpholine hydrochloride
CAS No.:	1955541-61-3
Cat. No.:	B3113465

[Get Quote](#)

An In-Depth Technical Guide to **3-(3-Bromophenyl)morpholine Hydrochloride**

Introduction

3-(3-Bromophenyl)morpholine hydrochloride is a synthetic organic compound featuring a morpholine ring attached to a bromophenyl group. As a substituted morpholine, it belongs to a class of compounds that are of significant interest in medicinal chemistry and drug discovery. The morpholine scaffold is a versatile and valuable pharmacophore due to its favorable physicochemical properties, including its ability to improve aqueous solubility and metabolic stability of drug candidates.[1][2] This heterocycle is a common building block in the synthesis of a wide range of biologically active molecules, including anticancer, anti-inflammatory, and antiviral agents.[1][3]

The presence of a bromine atom on the phenyl ring provides a site for further chemical modification through various cross-coupling reactions, making 3-(3-Bromophenyl)morpholine a key intermediate in the synthesis of more complex molecules.[4] This guide provides a comprehensive overview of the chemical and physical properties, synthesis, analytical

characterization, applications, and safety considerations for **3-(3-Bromophenyl)morpholine hydrochloride**, intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

The fundamental physicochemical properties of 3-(3-Bromophenyl)morpholine and its hydrochloride salt are summarized in the table below. It is important to distinguish between the free base and the hydrochloride salt, as their properties, particularly solubility, will differ.

Property	Value	Source
Chemical Name	3-(3-Bromophenyl)morpholine hydrochloride	-
Molecular Formula	C ₁₀ H ₁₃ BrClNO	[5]
Molecular Weight	278.57 g/mol	[5][6]
CAS Number	1391581-41-1	[7]
Appearance	White solid (for related compounds)	[8]
Solubility	Soluble in water	[9] (inferred for hydrochloride salt)
Storage Temperature	0-8 °C (for a related isomer)	[8]

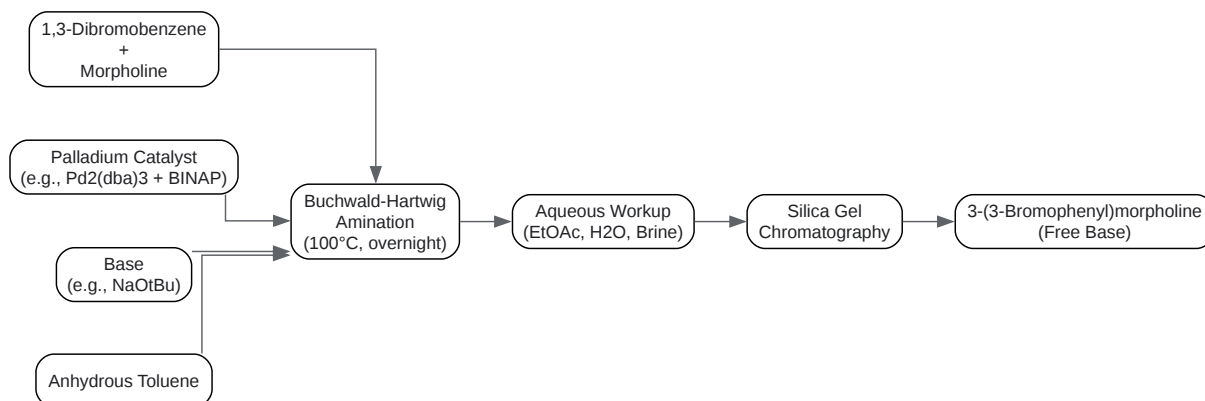
Synthesis and Purification

The synthesis of 3-(3-Bromophenyl)morpholine typically involves a Buchwald-Hartwig amination reaction, a powerful method for forming carbon-nitrogen bonds. The following is a representative protocol adapted from the synthesis of a similar isomer, 4-(3-bromophenyl)morpholine.[4] This is followed by conversion to the hydrochloride salt.

Synthesis of 3-(3-Bromophenyl)morpholine

Experimental Protocol:

- To a reaction flask under an inert atmosphere (e.g., argon), add 1,3-dibromobenzene, morpholine, and an anhydrous solvent such as toluene.
- Add the palladium catalyst, for instance, a mixture of a palladium source like tris(dibenzylideneacetone)dipalladium(0) and a phosphine ligand such as (R)-BINAP.
- Add a base, for example, sodium tert-butoxide, to the reaction mixture.
- Heat the mixture to a temperature of around 100°C and stir overnight.
- After the reaction is complete (monitored by TLC or LC-MS), cool the mixture to room temperature.
- Dilute the reaction mixture with an organic solvent like ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to obtain the desired 3-(3-Bromophenyl)morpholine.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for 3-(3-Bromophenyl)morpholine.

Conversion to Hydrochloride Salt

Experimental Protocol:

- Dissolve the purified 3-(3-Bromophenyl)morpholine free base in a suitable anhydrous organic solvent, such as diethyl ether or ethyl acetate.
- Slowly add a solution of hydrochloric acid in the same or a compatible solvent (e.g., 2M HCl in diethyl ether) dropwise to the stirred solution of the free base at 0°C.
- A precipitate of the hydrochloride salt should form.
- Stir the mixture for a short period to ensure complete precipitation.
- Collect the solid by filtration, wash with a small amount of cold anhydrous solvent, and dry under vacuum to yield **3-(3-Bromophenyl)morpholine hydrochloride**.

Spectroscopic and Analytical Characterization

Characterization of **3-(3-Bromophenyl)morpholine hydrochloride** is essential to confirm its identity and purity. Standard analytical techniques include Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

Spectroscopic Data

While specific spectra for this exact compound are not readily available in the public domain, the expected spectroscopic features can be predicted:

- ^1H NMR: The spectrum would show characteristic signals for the protons on the morpholine ring, typically in the range of 3-4 ppm. The aromatic protons on the bromophenyl ring would appear in the aromatic region (around 7-8 ppm) with splitting patterns indicative of their substitution.

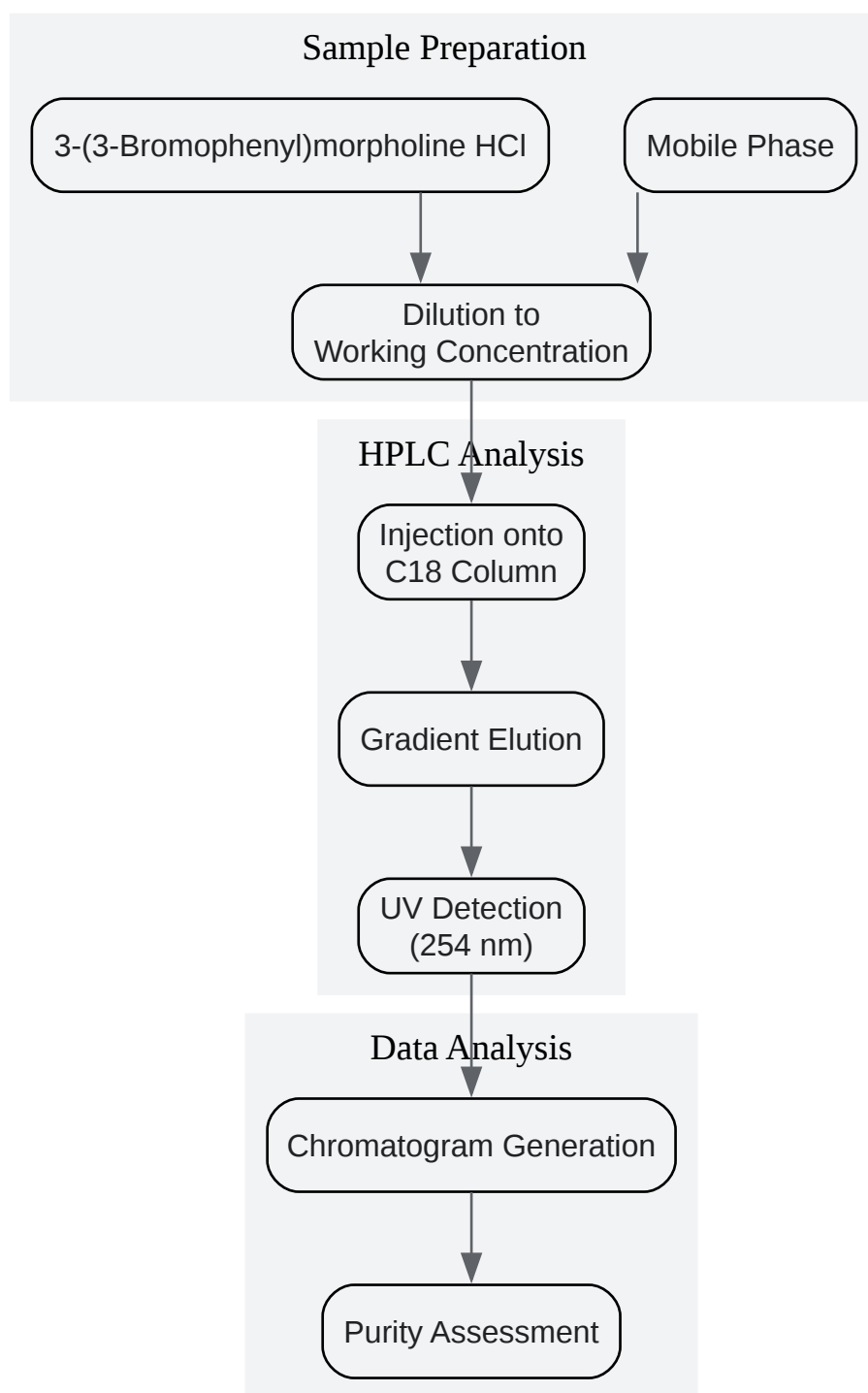
- ^{13}C NMR: The spectrum would display signals for the carbon atoms of the morpholine ring (typically around 45-70 ppm) and the bromophenyl ring (in the aromatic region, ~120-140 ppm). The carbon attached to the bromine would have a characteristic chemical shift.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the mass of the free base, with a characteristic isotopic pattern due to the presence of bromine.[\[10\]](#)

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a common and reliable method for assessing the purity of pharmaceutical intermediates.[\[11\]](#)

Experimental Protocol: RP-HPLC Method

- Instrumentation: A standard HPLC system with a UV detector.[\[11\]](#)
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).[\[11\]](#)
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate with formic acid) and an organic solvent like methanol or acetonitrile is often effective.[\[11\]](#)[\[12\]](#)
- Flow Rate: A typical flow rate is 1.0 mL/min.[\[11\]](#)
- Detection: UV detection at a wavelength where the phenyl ring shows strong absorbance (e.g., 254 nm).[\[11\]](#)
- Sample Preparation: Prepare a stock solution of the compound in the mobile phase and dilute to an appropriate concentration for analysis.



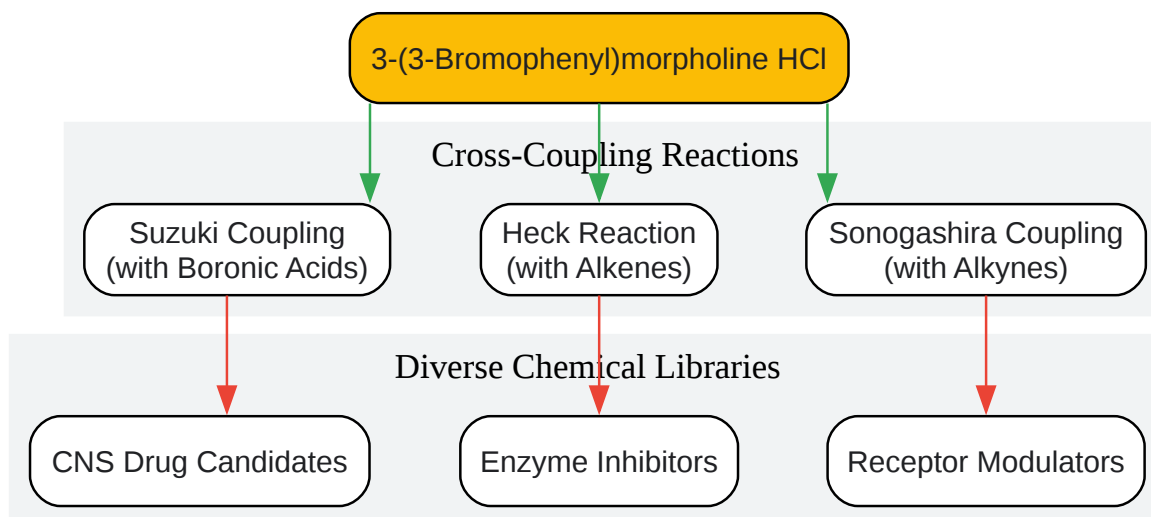
[Click to download full resolution via product page](#)

Caption: Workflow for HPLC analysis of 3-(3-Bromophenyl)morpholine HCl.

Applications in Research and Drug Development

Morpholine and its derivatives are widely used in organic synthesis and are key components of many approved drugs.[3][13] **3-(3-Bromophenyl)morpholine hydrochloride** serves as a valuable building block for the synthesis of more complex molecules with potential therapeutic applications, particularly in the area of central nervous system (CNS) disorders.[2]

- Scaffold for CNS-Active Compounds: The morpholine ring can improve the pharmacokinetic properties of a molecule, such as solubility and brain permeability, which is crucial for CNS drug candidates.[2]
- Intermediate for Lead Optimization: The bromo-substituent on the phenyl ring allows for further chemical modifications through reactions like Suzuki, Heck, or Sonogashira cross-coupling, enabling the exploration of structure-activity relationships (SAR) during lead optimization.[14]
- Precursor to Biologically Active Molecules: Substituted phenylmorpholines are precursors to compounds that have shown a range of biological activities, including as enzyme inhibitors and receptor modulators.[2][14][15]



[Click to download full resolution via product page](#)

Caption: Role as a key intermediate in chemical synthesis.

Safety, Handling, and Storage

As with any chemical, proper safety precautions must be taken when handling **3-(3-Bromophenyl)morpholine hydrochloride**. The safety information is generally based on related compounds and the morpholine scaffold.

- General Handling: Handle in a well-ventilated area or under a chemical fume hood.[16][17] Avoid contact with skin, eyes, and clothing.[16][17] Do not breathe dust or vapors.[16]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[16][18]
- In Case of Exposure:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[16][17]
 - Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[17]
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen and seek medical attention.[16]
 - Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[16]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[16][17] Store away from strong oxidizing agents.[16][17]

Conclusion

3-(3-Bromophenyl)morpholine hydrochloride is a valuable chemical intermediate with significant potential in the field of drug discovery and development. Its morpholine core imparts favorable pharmacokinetic properties, while the bromophenyl group offers a versatile handle for synthetic diversification. This guide has provided a detailed overview of its chemical properties, synthesis, characterization, and applications, along with essential safety information. For researchers and scientists, this compound represents a key starting point for the synthesis of novel and potentially therapeutic molecules.

References

- OSHA. (2003, May 14). Morpholine (OSHA Method PV2123). U.S. Department of Labor.
- Fisher Scientific. (2010, August 6).
- ChemicalBook. (2026, January 13). 4-(3-BROMOPHENYL)MORPHOLINE Chemical Properties, Uses, Production.
- ChemBK. (R)-3-(2-Bromophenyl)morpholine hydrochloride.
- Tokyo Chemical Industry. (2025, October 30).
- Sigma-Aldrich. 3-(4-Bromophenyl)morpholine.
- PubChemLite. **3-(3-bromophenyl)morpholine hydrochloride** (C10H12BrNO).
- Fisher Scientific. (2025, December 19). Safety Data Sheet: 3-Bromophenylhydrazine hydrochloride.
- Merck Index. Morpholine.
- Agilent. (2007, September 15). Fast LC/MS/MS Analytical Method with Alternating Column Regeneration for the Analysis of 125 Various Drugs and Their Metabolites.
- Aldrich. (2025, November 6).
- PENTA s.r.o. (2025, April 16).
- Google Patents. (2009).
- BLD Pharm. 4-(3-Bromophenyl)morpholine hydrochloride.
- Guidechem. CAS 1391581-41-1 | (3R)-**3-(3-BROMOPHENYL)MORPHOLINE HYDROCHLORIDE** supply.
- Jain, A., & Sahu, S. K. (2024).
- Wikipedia. Morpholine.
- PubMed. (2025, June 8). Therapeutic potential of morpholine-based compounds in neurodegenerative diseases: SAR insights and analysis.
- Benchchem. (2025). Comparative Guide to the Validation of Analytical Methods for 3-Morpholinopropiophenone Hydrochloride.
- Das, S., et al. (2022). An updated review on morpholine derivatives with their pharmacological actions. *Journal of Drug Delivery and Therapeutics*, 12(3), 2219-2231.
- PubMed Central. (2021).
- PubMed Central. (2020). Occurrence of Morpholine in Central Nervous System Drug Discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. e3s-conferences.org \[e3s-conferences.org\]](https://e3s-conferences.org)
- [2. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [4. 4-\(3-BROMOPHENYL\)MORPHOLINE | 197846-82-5 \[chemicalbook.com\]](https://www.chemicalbook.com)
- [5. chembk.com \[chembk.com\]](https://chembk.com)
- [6. 197846-83-6|4-\(3-Bromophenyl\)morpholine hydrochloride|BLD Pharm \[bldpharm.com\]](https://www.bldpharm.com)
- [7. Page loading... \[wap.guidechem.com\]](https://wap.guidechem.com)
- [8. 3-\(4-Bromophenyl\)morpholine | 1225823-06-2 \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [9. Morpholine \[drugfuture.com\]](https://www.drugfuture.com)
- [10. PubChemLite - 3-\(3-bromophenyl\)morpholine hydrochloride \(C10H12BrNO\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [12. agilent.com \[agilent.com\]](https://www.agilent.com)
- [13. Morpholine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [14. Therapeutic potential of morpholine-based compounds in neurodegenerative diseases: SAR insights and analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [15. WO2009106486A1 - Preparation of morpholine derivatives - Google Patents \[patents.google.com\]](https://patents.google.com)
- [16. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [17. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [18. pentachemicals.eu \[pentachemicals.eu\]](https://www.pentachemicals.eu)
- To cite this document: BenchChem. ["3-(3-Bromophenyl)morpholine hydrochloride" chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3113465/docs#3-3-bromophenyl-morpholine-hydrochloride-chemical-properties\]](https://www.benchchem.com/product/b3113465/docs#3-3-bromophenyl-morpholine-hydrochloride-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)